

# Biosynthetic Pathways and Metabolic Engineering

**Author:** Smolecule Technical Support Team. **Date:** February 2026

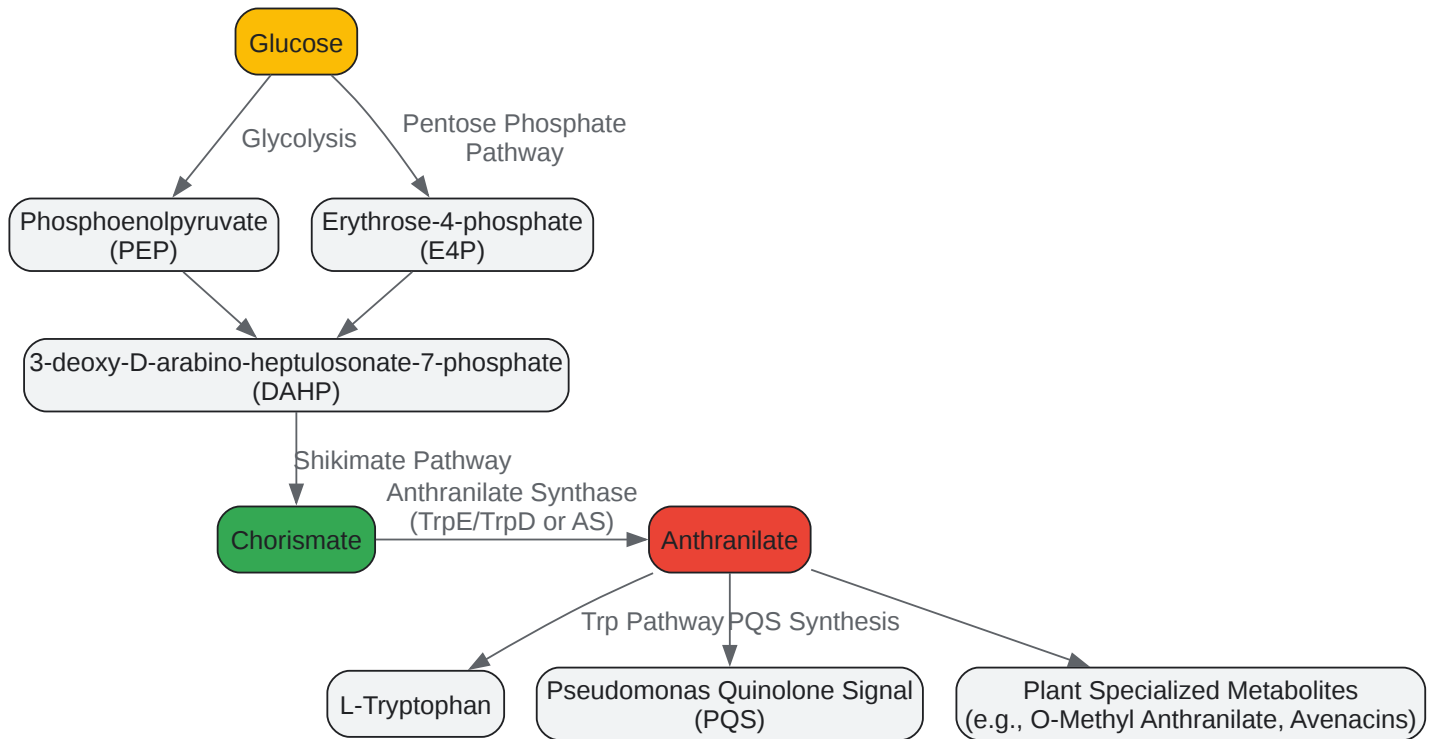
## Compound Focus: Sodium anthranilate

CAS No.: 552-37-4

Cat. No.: S699232

[Get Quote](#)

Anthranilate is synthesized from chorismate, the final product of the shikimate pathway. The core metabolic logic from glucose to anthranilate-derived products can be visualized below.



[Click to download full resolution via product page](#)

*Core metabolic logic from glucose to anthranilate and its derivatives.*

## Microbial Production and Engineering

Microbial production of anthranilate primarily involves engineering the shikimate pathway in *E. coli*. Key strategies include:

- **Blocking Downstream Conversion:** Inactivation of *trpD* prevents the conversion of anthranilate to phosphoribosyl anthranilate, causing anthranilate to accumulate [1] [2].
- **Enhancing Precursor Supply:** Overexpression of feedback-insensitive DAHP synthase (*aroGfbr*) and transketolase (*tktA*) increases carbon flux into the shikimate pathway [1] [2].

- **Inactivating Competing Pathways:** Deleting genes for branch-point enzymes like *pheA*, *tyrA*, and *pabA* prevents carbon diversion toward other aromatic amino acids and compounds [2].
- **Optimizing Glucose Uptake and PEP Availability:** Inactivating the phosphotransferase system (PTS) and expressing alternative glucose uptake (*galP*) and phosphorylation (*glk*) systems can increase intracellular PEP, a key precursor [1].

Quantitative results from engineered strains are summarized below.

Engineering Strategy / Strain	Anthranilate Titer	Yield from Glucose	Culture System & Medium
Base strain (W3110 <i>trpD9923</i> ) [1]	0.31 g/L	0.06 g/g	Shake flask, Minimal
Base strain + PTS inactivation [1]	0.70 g/L	0.12 g/g	Shake flask, Minimal
Base strain + <i>aroGfbr</i> & <i>tktA</i> overexpression [1]	0.75 g/L	0.11 g/g	Shake flask, Minimal
Fed-batch with engineered strain [1]	14 g/L	Not specified	Fed-batch, Complex
Rational cell factory ( <i>C. glutamicum</i> ) [2]	26.40 g/L	Not specified	Fed-batch, Glucose minimal
Recent <i>E. coli</i> cell factory [2]	~4 g/L	Not specified	Fed-batch, Optimized

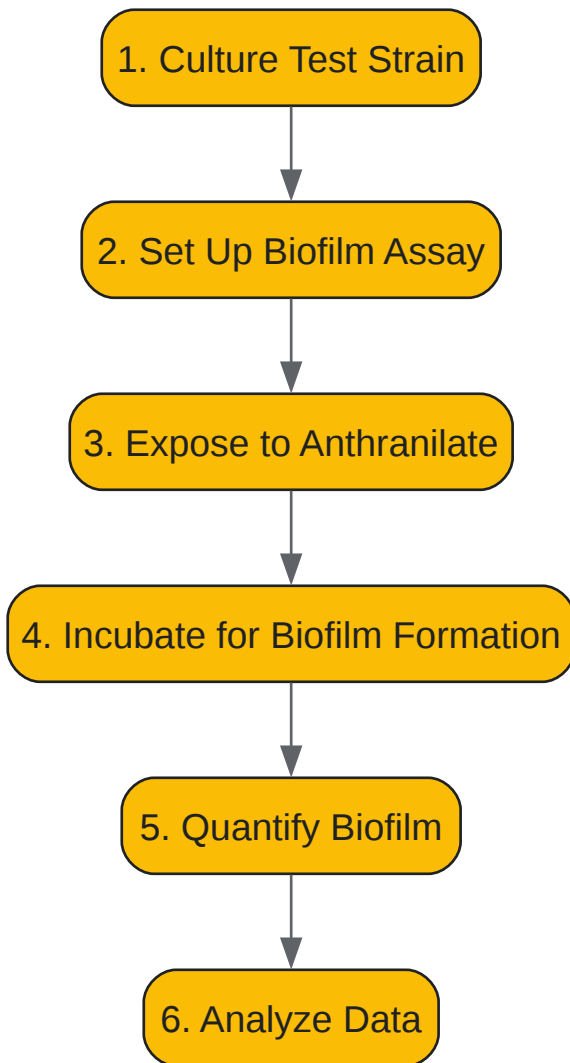
## Key Experimental Protocols

### Analytical Quantification of Anthranilate

- **High-Performance Liquid Chromatography (HPLC):** A common method for directly quantifying anthranilate concentration in culture supernatants [3]. Protocol involves sample filtration, injection onto a reverse-phase C18 column, and detection with a UV/Vis or fluorescence detector.
- **Thin-Layer Chromatography (TLC):** Used to monitor the presence of anthranilate, including within cell extracts [3].
- **Reporter Assays:** Using transcriptional fusions (e.g., *antAp-lacZ*) to monitor the expression of anthranilate-related genes in vivo [3].

## Protocol for Assessing Biofilm Modulation by Anthranilate [3]

Anthranilate acts as a signaling molecule that can inhibit biofilm formation. This protocol can be used to test its effect.



[Click to download full resolution via product page](#)

*Workflow for testing the anti-biofilm activity of anthranilate.*

- **Culture Test Strain:** Grow the bacterial strain (e.g., *P. aeruginosa*, *E. coli*, *S. aureus*) to the desired growth phase in an appropriate liquid medium.
- **Set Up Biofilm Assay:** Use a standard static biofilm assay in multi-well polystyrene or glass plates.
- **Expose to Anthranilate:** Add a range of anthranilate concentrations (e.g., 0.5 - 2 mM) to the test wells. Include a negative control (medium only) and a positive control (untreated biofilm).

- **Incubate for Biofilm Formation:** Incubate under conditions suitable for biofilm formation (e.g., 24-48 hours at 37°C).
- **Quantify Biofilm:** Quantify adhered biofilm biomass using crystal violet staining or metabolic activity assays like XTT.
- **Analyze Data:** Compare biofilm formation in anthranilate-treated wells to untreated controls.

## Relevance to Drug Development

Anthranilate has direct and indirect roles in pharmaceutical science.

- **Anthranilate as a Direct Pharmacophore:** The anthranilic acid structure is a key component in fenamate NSAIDs [4]. Its amphoteric nature is crucial for drug-target interactions.
- **Targeting Bacterial Pathogenicity:** In *P. aeruginosa*, anthranilate is a direct precursor to the Pseudomonas Quinolone Signal (PQS), a key quorum-sensing molecule that regulates virulence factor production and biofilm formation [5] [3].
- **Novel Anti-Biofilm and Anti-Virulence Strategies:** Anthranilate itself can modulate biofilm formation and increase bacterial susceptibility to antibiotics [3], presenting a potential for "anti-virulence" therapies.

## Knowledge Gaps and Future Directions

- **Transport Mechanisms:** How anthranilate is transported across cellular membranes in plants and bacteria is not well understood [6].
- **Dynamic Regulation in Pathogens:** The full regulatory network controlling the "anthranilate peak" in *P. aeruginosa* and its precise ecological significance requires further elucidation [3].
- **Expanding the Toolkit for Plant Metabolic Engineering:** A deeper biochemical understanding of enzymes like PAT1 and anthranilate methyltransferases is needed to engineer plants for enhanced production of valuable anthranilate-derived compounds [6] [7].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. engineering for improving Metabolic synthesis from... anthranilate  
[microbialcellfactories.biomedcentral.com]
2. Engineered Escherichia coli cell factory for anthranilate ... [pmc.ncbi.nlm.nih.gov]
3. Acts as a Anthranilate to Modulate Biofilm Formation... Signal [pmc.ncbi.nlm.nih.gov]
4. Anthranilic acid - Wikipedia [en.wikipedia.org]
5. Two distinct pathways supply anthranilate as a precursor of the... [pubmed.ncbi.nlm.nih.gov]
6. Frontiers | Anthranilate at the interface of tryptophan and specialized... [frontiersin.org]
7. Biochemical investigation of the tryptophan biosynthetic ... enzyme [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Biosynthetic Pathways and Metabolic Engineering]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b699232#anthranilate-metabolic-precursor-function]

---

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)